

TETi76 vs. Bobcat339: A Comparative Analysis of TET Inhibition Potency

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TETi76

Cat. No.: B12823887

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In the landscape of epigenetic research, Ten-Eleven Translocation (TET) enzymes have emerged as critical regulators of DNA methylation, playing a pivotal role in gene expression and cellular differentiation. The development of small molecule inhibitors for these enzymes is a key focus for researchers in oncology and developmental biology. This guide provides a detailed comparison of two such inhibitors, **TETi76** and Bobcat339, with a focus on their inhibitory potency, mechanism of action, and experimental validation.

At a Glance: Potency Comparison

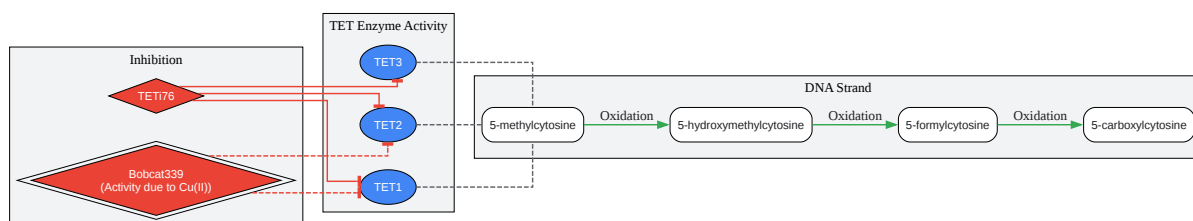
A direct comparison of the half-maximal inhibitory concentrations (IC₅₀) reveals a significant difference in the potency of **TETi76** and the initially reported values for Bobcat339. **TETi76** demonstrates substantially higher potency against TET1, TET2, and TET3 enzymes.

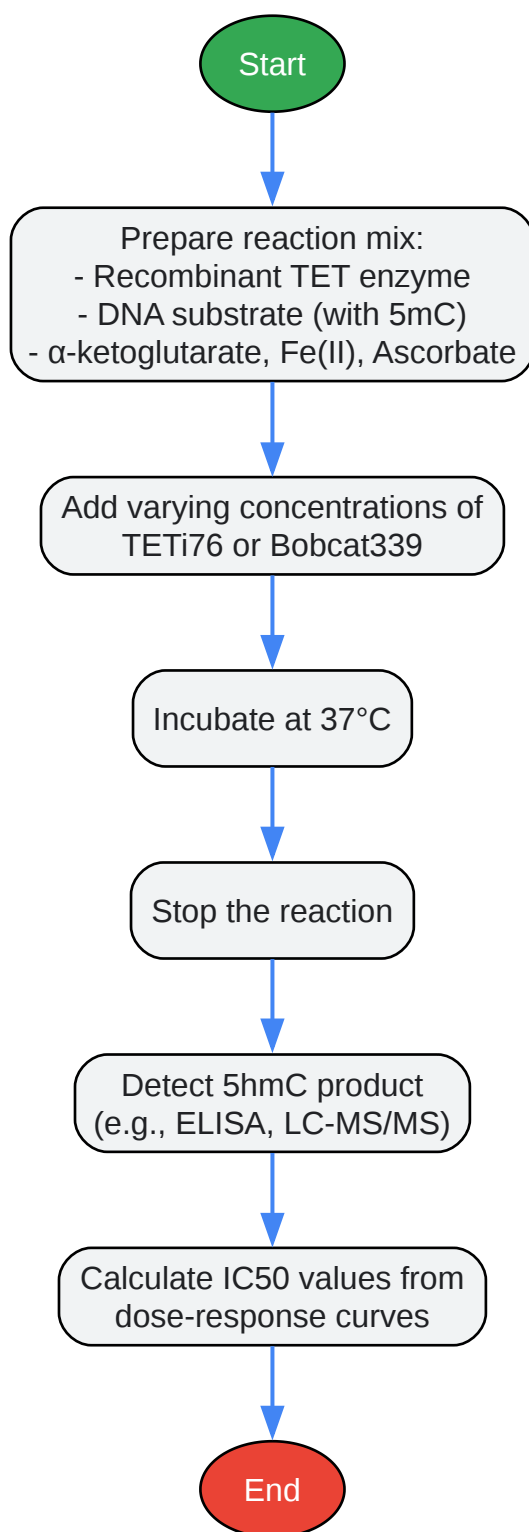
Inhibitor	TET1 IC ₅₀ (μM)	TET2 IC ₅₀ (μM)	TET3 IC ₅₀ (μM)
TETi76	1.5[1][2]	9.4[1][2]	8.8[1][2]
Bobcat339	33[3][4][5][6][7]	73[3][4][5][6][7]	Not Reported

Crucial Caveat for Bobcat339: It is critical to note that subsequent research has demonstrated that the inhibitory activity of Bobcat339 is primarily due to contaminating Copper(II)[8][9][10]. Independent synthesis of Bobcat339 showed minimal inhibitory activity against TET1 and TET2 on its own[9]. Therefore, the initially reported IC₅₀ values for Bobcat339 should be interpreted with caution, as they do not reflect the intrinsic activity of the compound.

Mechanism of Action

Both **TETi76** and Bobcat339 were designed to inhibit the catalytic activity of TET enzymes. These enzymes facilitate DNA demethylation through the iterative oxidation of 5-methylcytosine (5mC).





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